

Acetoxyacetyl chloride safety and handling precautions

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Compound of Interest

Compound Name: *Acetoxyacetyl chloride*

Cat. No.: *B084561*

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An In-depth Technical Guide to the Safety and Handling of **Acetoxyacetyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development environments. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with the official SDS provided by the supplier, as well as institutional and regulatory safety protocols.

Executive Summary

Acetoxyacetyl chloride (CAS No. 13831-31-7) is a reactive chemical intermediate widely used in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility is derived from its ability to introduce acetoxyacetyl groups into molecules. However, its reactivity also presents significant safety hazards. This guide provides a comprehensive overview of the known hazards, safety precautions, and handling procedures for **acetoxyacetyl chloride** to ensure its safe use in a laboratory setting. The compound is classified as a combustible liquid that causes severe skin burns and eye damage, and it is sensitive to moisture.^[2] Adherence to the safety protocols outlined herein is critical to mitigate risks of exposure and injury.

Hazard Identification and Classification

Acetoxyacetyl chloride is considered a hazardous chemical and is classified under the following categories:

- Skin Corrosion/Irritation: Category 1B - Causes severe skin burns.[2][3]
- Serious Eye Damage/Eye Irritation: Category 1 - Causes serious eye damage.[2][3]
- Flammable Liquids: Category 4 - Combustible liquid.[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3]

The signal word for this chemical is "Danger".[2][3] It is also noted to be a lachrymator, a substance that irritates the eyes and causes tearing.[3]

Physical and Chemical Properties

A summary of the key quantitative data for **acetoxyacetyl chloride** is presented in the table below. This information is crucial for the safe design of experiments and for responding to emergencies.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₅ ClO ₃	[2][3]
Molecular Weight	136.53 g/mol	[2][3]
CAS Number	13831-31-7	[2][3]
Appearance	Colorless to light yellow, clear liquid	[1]
Flash Point	71 °C / 159.8 °F (closed cup)	[2]
Specific Gravity	1.270	[2]
Boiling Point	160 °C	[1]
Refractive Index	n _{20/D} 1.43	[1]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure to **acetoxyacetyl chloride**.

Engineering Controls

- Ventilation: Work with **acetoxyacetyl chloride** must be conducted in a well-ventilated area. [2] A certified chemical fume hood is required for all operations.[4][5]
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][4]
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[5][6]
- Grounding: To prevent the buildup of electrostatic charge, all metal parts of the equipment must be grounded.[5][6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **acetoxyacetyl chloride**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4] A full-length face shield should also be worn.[6]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure.[2][6]
 - Clothing: A lab coat is required.[6] Wear appropriate protective clothing to prevent skin exposure.[2][4]
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2] A vapor respirator is recommended.[6]

Safe Handling and Storage Protocols

Handling

- Do not breathe dust, fume, gas, mist, vapors, or spray.[2]
- Wash face, hands, and any exposed skin thoroughly after handling.[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[2][6]
- Use only non-sparking tools.[5][6]
- Take precautionary measures against static discharges.[4][6]
- Handle and open the container with care in a well-ventilated area or outdoors.[6]
- Do not allow the product to come into contact with water, as it is moisture-sensitive and reacts with water.[2][4]

Storage

- Store in a cool, dry, and well-ventilated place.[2]
- Keep containers tightly closed.[2]
- Store away from incompatible materials such as water, strong oxidizing agents, strong bases, and alcohols.[2]
- Keep away from heat, sparks, and flame.[2]
- Store in a corrosive-resistant container with a resistant inner liner.[6]

Emergency Procedures

First-Aid Measures

The following are detailed first-aid protocols in the event of exposure:

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. [2] Remove contact lenses if present and easy to do so. [6] Immediate medical attention is required. [2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. [2] Rinse skin with water or shower. [6] Immediate medical attention is required. [2]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [6] If breathing is difficult, give oxygen. [2] If not breathing, give artificial respiration. [2] Do not use the mouth-to-mouth method. [6] Immediate medical attention is required. [2][6]
Ingestion	Do NOT induce vomiting. [2] Rinse mouth. [7] Drink plenty of water; milk may be given afterward if possible. [2] Never give anything by mouth to an unconscious person. [2] Call a physician or poison control center immediately. [2][6]

Note to Physician: Treat symptomatically. The product is a corrosive material. Ingestion causes severe swelling and damage to tissues, with a danger of perforation.[\[2\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or chemical foam.[\[2\]](#)
[\[6\]](#) A water spray or mist may be used to cool closed containers.[\[2\]](#)
- Unsuitable Extinguishing Media: Do not use water directly on the substance, as it reacts with water.[\[4\]](#)[\[8\]](#)

- Specific Hazards: The substance is a combustible material.[2] It is water-reactive and contact with water liberates toxic gas.[2] Containers may explode when heated.[2] Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][6]

Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[2] Use spark-proof tools and explosion-proof equipment.[6] Avoid contact with skin, eyes, and clothing.[6] Ensure adequate ventilation.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, sewers, or basements.[6]
- Containment and Cleaning Up: Absorb the spill with an inert material such as sand, silica gel, acid binder, or universal binder.[2] Collect the absorbed material using clean, non-sparking tools and place it in a suitable, closed container for disposal.[6]

Stability and Reactivity

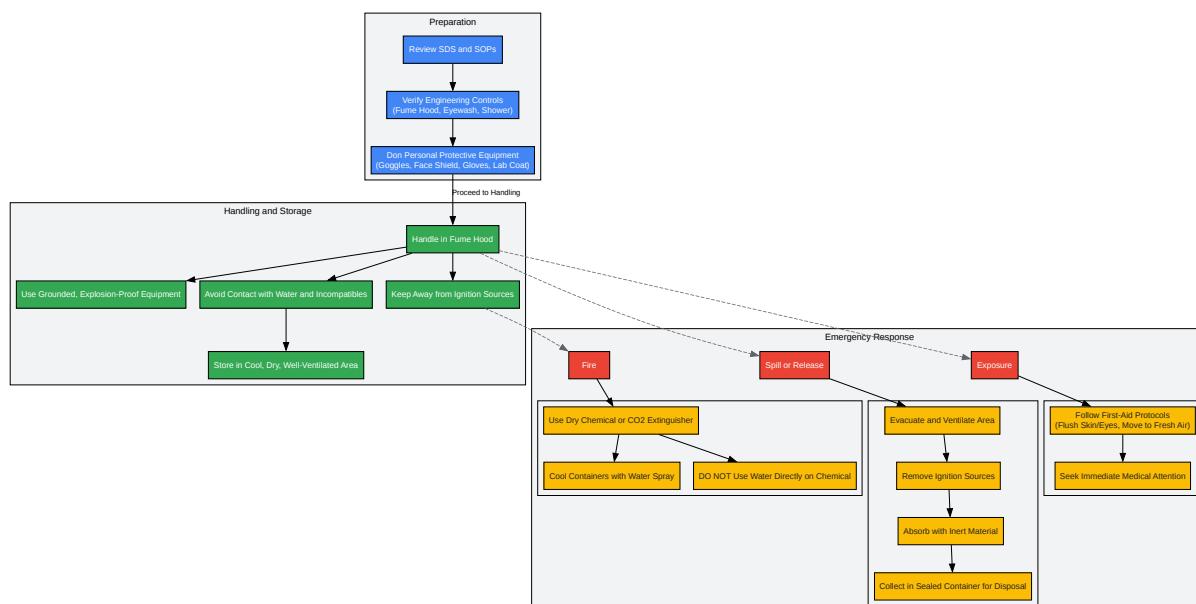
- Reactivity: The substance is reactive and corrodes metals.[6]
- Chemical Stability: It is sensitive to moisture.[2][6]
- Conditions to Avoid: Exposure to moist air or water, open flames, hot surfaces, and sources of ignition are to be avoided.[2][6]
- Incompatible Materials: Avoid contact with water, strong oxidizing agents, strong bases, and alcohols.[2]
- Hazardous Decomposition Products: Decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[2]

Toxicological Information

While no acute toxicity information is available for this specific product, it is known to be a corrosive material that causes burns upon any route of exposure.[2] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[2] It can cause toxic pneumonitis (inflammation of the lungs) upon inhalation.[3]

Visual Safety Workflow

The following diagram illustrates the logical flow of safety precautions when handling **acetoxyacetyl chloride**.



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Caption: Workflow for the safe handling of **acetoxyacetyl chloride**.

Disposal Considerations

Waste materials should be disposed of in accordance with federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Conclusion

Acetoxyacetyl chloride is a valuable reagent in chemical synthesis but requires stringent safety measures due to its corrosive and combustible nature. Professionals handling this substance must be thoroughly familiar with its hazards and adhere to the detailed protocols for personal protection, handling, storage, and emergency response. By integrating these safety practices into all experimental workflows, the risks associated with **acetoxyacetyl chloride** can be effectively managed, ensuring a safe laboratory environment.

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